

4'-Ethylacetophenone: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: 4'-Ethylacetophenone

Cat. No.: B057664

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

4'-Ethylacetophenone (CAS No. 937-30-4) is an aromatic ketone utilized as a flavoring agent, in perfumery, and as an intermediate in the synthesis of pharmaceuticals and other organic compounds.[1] A thorough understanding of its safety profile and proper handling procedures is paramount for professionals in research and drug development to ensure a safe laboratory environment and mitigate potential hazards. This technical guide provides a comprehensive overview of the safety data for **4'-Ethylacetophenone**, including its physical and chemical properties, toxicological profile, and recommended experimental protocols for safety assessment.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4'-Ethylacetophenone** is presented in Table 1. This data is essential for the safe handling, storage, and use of the compound in a laboratory setting.

Property	Value	Reference
Molecular Formula	C10H12O	[1]
Molecular Weight	148.21 g/mol	
Appearance	Colorless to light yellow liquid	[1][2]
Odor	Odorless	
Melting Point	-20.6 °C	[1]
Boiling Point	239.6 °C at 760 mmHg; 125 °C at 20 mmHg	[1]
Flash Point	91 °C (closed cup)	
Density	0.993 g/mL at 25 °C	[1]
Vapor Pressure	0.0397 mmHg at 25 °C	[1]
Water Solubility	Not miscible or difficult to mix in water	[1]
Solubility in Other Solvents	Soluble in alcohol, chloroform (slightly), and ethyl acetate (slightly)	[1]
Refractive Index	n _{20/D} 1.5293	[1]

Toxicological Data and Hazard Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4'-Ethylacetophenone** is classified as a combustible liquid.[3] While specific acute toxicity data such as LD50 and LC50 values for **4'-Ethylacetophenone** are not readily available in the public domain, some sources indicate that it may cause skin and eye irritation.[4] A safety assessment of the structurally similar compound 4'-methylacetophenone suggests that it is not genotoxic.[5]

Hazard Statements:

- H227: Combustible liquid.

- H315: Causes skin irritation (reported in 50% of notifications).[4]
- H319: Causes serious eye irritation (reported in 50% of notifications).[4]

A summary of available toxicological data is presented in Table 2.

Toxicity Endpoint	Result	Reference
Acute Oral Toxicity	Data not available.	[3]
Acute Dermal Toxicity	Data not available. A limit test on a similar substance suggests low toxicity.	[6]
Acute Inhalation Toxicity	Data not available.	[3]
Skin Irritation/Corrosion	May cause skin irritation.	[4]
Eye Irritation/Corrosion	May cause serious eye irritation.	[4]
Sensitization	No information available.	[3]
Carcinogenicity	Not listed as a carcinogen by any agency.	[3]

Experimental Protocols for Safety Assessment

Detailed experimental protocols are crucial for the accurate and reproducible assessment of a chemical's safety profile. The following sections outline the methodologies for key safety experiments based on internationally recognized guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD).

Flash Point Determination

The flash point is a critical parameter for assessing the fire hazard of a liquid. The recommended method is the Pensky-Martens closed-cup test.

Methodology (based on ASTM D93):

- Apparatus: A Pensky-Martens closed-cup tester is used.
- Procedure:
 - A sample of **4'-Ethylacetophenone** is placed in the test cup.
 - The sample is heated at a slow, constant rate with continuous stirring.
 - An ignition source is directed into the cup at regular temperature intervals.
 - The flash point is the lowest temperature at which the vapors above the liquid ignite upon application of the ignition source.

Acute Oral Toxicity Assessment

The acute oral toxicity is typically determined using a limit test or a full study to determine the LD50 value.

Methodology (based on OECD Guideline 423):

- Test Animals: Healthy, young adult rats are typically used.[7][8]
- Procedure (Limit Test):
 - A single dose of 2000 mg/kg body weight is administered by oral gavage to a group of animals.[9]
 - If no mortality or significant signs of toxicity are observed, the LD50 is considered to be greater than 2000 mg/kg, and further testing at higher doses is generally not necessary.[9]
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[9]
 - A gross necropsy is performed on all animals at the end of the observation period.[9]

Acute Dermal Toxicity Assessment

This test determines the potential for a substance to cause toxicity through skin contact.

Methodology (based on OECD Guideline 402):

- Test Animals: Healthy, young adult rats or rabbits are commonly used.[\[6\]](#)
- Procedure (Limit Test):
 - The fur is clipped from the dorsal area of the trunk of the animals 24 hours before the test.
[\[6\]](#)
 - A single dose of 2000 mg/kg body weight of the undiluted substance is applied evenly over a prepared area of skin (approximately 10% of the body surface area).[\[6\]](#)
 - The test site is covered with a porous gauze dressing and a semi-occlusive bandage for 24 hours.[\[10\]](#)
 - After 24 hours, the dressing is removed, and the treated skin is cleaned.
 - Animals are observed for mortality and signs of toxicity for at least 14 days.[\[6\]](#)
 - Body weights are recorded weekly.
 - A gross necropsy is performed on all animals at the end of the study.

Acute Inhalation Toxicity Assessment

This test evaluates the toxicity of a substance when inhaled.

Methodology (based on OECD Guideline 403):

- Test Animals: Healthy, young adult rats are the preferred species.[\[11\]](#)
- Procedure:
 - Animals are exposed to the test substance as a vapor, aerosol, or dust in a whole-body or nose-only inhalation chamber for a standard duration, typically 4 hours.[\[11\]](#)[\[12\]](#)
 - A range of concentrations is tested to determine the LC50 (the concentration that is lethal to 50% of the test animals).[\[13\]](#)

- Animals are observed for mortality, clinical signs, and body weight changes during and after exposure for at least 14 days.[\[14\]](#)
- A gross necropsy is performed on all animals.

Skin Irritation/Corrosion Assessment

This test assesses the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

Methodology (based on OECD Guideline 404):

- Test Animals: Albino rabbits are typically used.[\[15\]](#)
- Procedure:
 - A small area of the animal's back is clipped free of fur.
 - 0.5 mL of the liquid test substance is applied to the skin under a gauze patch.[\[15\]](#)
 - The patch is secured with a semi-occlusive dressing for 4 hours.[\[15\]](#)[\[16\]](#)
 - After 4 hours, the patch is removed, and the skin is cleaned.
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[\[16\]](#)
 - The severity of the reactions is scored according to a standardized scale.[\[16\]](#)

Eye Irritation/Corrosion Assessment

This test evaluates the potential of a substance to cause damage to the eye.

Methodology (based on OECD Guideline 405):

- Test Animals: Albino rabbits are the recommended species.[\[17\]](#)
- Procedure:

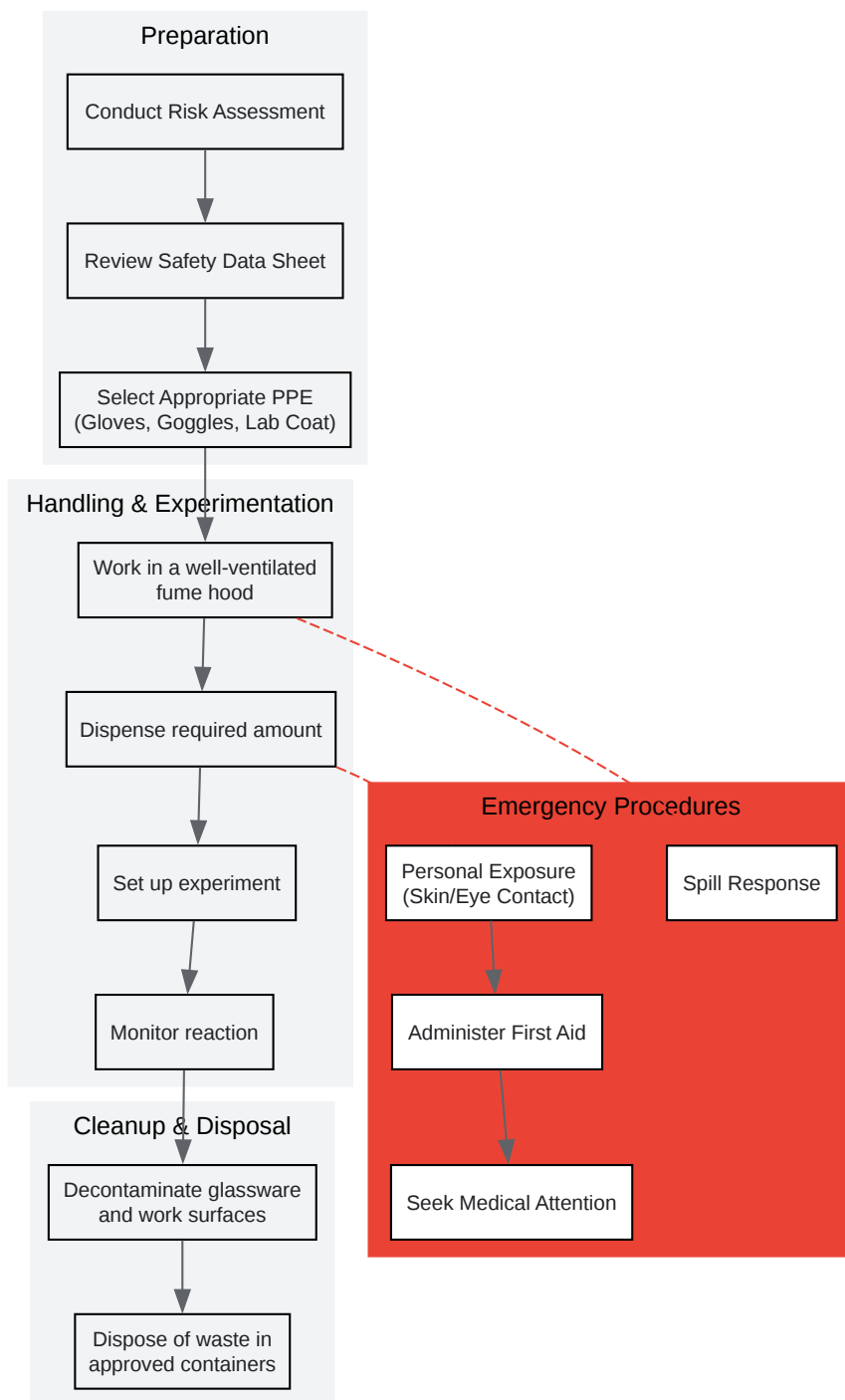
- A single dose of 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after instillation.[\[17\]](#)
- The severity of the reactions is scored according to a standardized scale.[\[18\]](#)

Visualizations

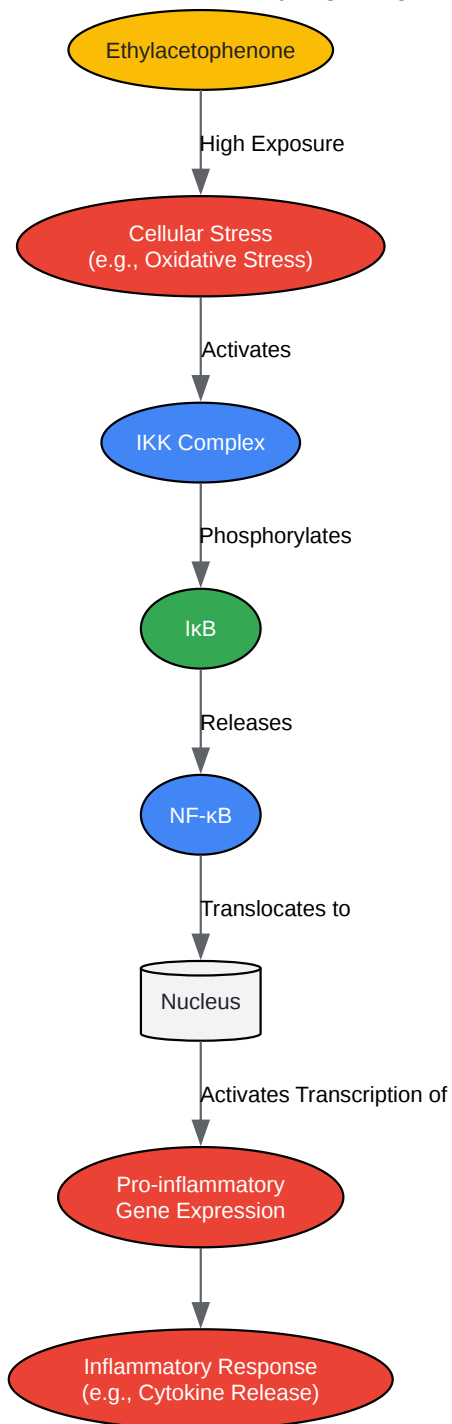
General Experimental Workflow for Handling 4'-Ethylacetophenone

The following diagram illustrates a general workflow for the safe handling and use of **4'-Ethylacetophenone** in a research setting.

General Workflow for Handling 4'-Ethylacetophenone



Hypothetical Pro-inflammatory Signaling Pathway

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